

# Chloromethyl(dimethyl)methoxysilane molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **Chloromethyl(dimethyl)methoxysilane**

Cat. No.: **B098375**

[Get Quote](#)

## An In-depth Technical Guide on **Chloromethyl(dimethyl)methoxysilane**

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical reagents is paramount. This guide focuses on the fundamental physicochemical properties of **Chloromethyl(dimethyl)methoxysilane**, a versatile organosilicon compound.

## Core Molecular Data

The essential molecular information for **Chloromethyl(dimethyl)methoxysilane** is summarized below. This data is foundational for its application in chemical synthesis and material science.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>11</sub> ClOSi <sup>[1][2]</sup>
Molecular Weight	138.67 g/mol <sup>[1][2][3]</sup>
CAS Number	18143-33-4 <sup>[1][2]</sup>

## Physicochemical Properties

**Chloromethyl(dimethyl)methoxysilane** is a reactive compound utilized as an intermediate in the synthesis of other organosilicon compounds and as a surface modifier for various materials.

[1] It is a colorless liquid under standard conditions.[1]

Property	Value
Density	0.980 g/mL at 25 °C[1]
Boiling Point	121.25 °C to 122.2°C[1][3]
Flash Point	24.5 °C (80.6 °F)[1][3]
Refractive Index	1.4[1]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cas 18143-33-4,CHLOROMETHYL(DIMETHYL)METHOXYSILANE | lookchem [lookchem.com]
- 2. scbt.com [scbt.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- To cite this document: BenchChem. [Chloromethyl(dimethyl)methoxysilane molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b098375#chloromethyl-dimethyl-methoxysilane-molecular-weight-and-formula>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)